

An In-depth Technical Guide to Diethyl 2-bromoglutarate

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Compound of Interest

Compound Name: Diethyl 2-bromoglutarate

Cat. No.: B1580560

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This technical guide provides a comprehensive overview of **Diethyl 2-bromoglutarate**, a key intermediate in various chemical syntheses. It is intended for researchers, scientists, and professionals in drug development and other chemical industries. This document outlines its chemical identifiers, physical and chemical properties, synthesis protocols, and significant applications, with a focus on its role in the pharmaceutical field.

Chemical Identifiers and Properties

Diethyl 2-bromoglutarate is a diester derivative of bromoglutaric acid. It is also known by several synonyms, including diethyl 2-bromopentanedioate and diethyl alpha-bromoglutarate. [1][2] The compound's key identifiers and properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers for **Diethyl 2-bromoglutarate**

Identifier	Value
CAS Number	7209-00-9[2][3][4]
Molecular Formula	C9H15BrO4[2][3][4]
Molecular Weight	267.12 g/mol [2][4]
IUPAC Name	diethyl 2-bromopentanedioate[4]
Synonyms	Diethyl 2-bromopentanedioate, 2-bromo-glutaric acid diethyl ester, Diethyl alpha-bromoglutarate[1][2][3]
SMILES	<chem>O=C(OCC)C(Br)CCC(OCC)=O</chem> [2][4]
InChIKey	OXJSWZSWGJACGU-UHFFFAOYSA-N[2][4]
MDL Number	MFCD12974622[2][4]

Table 2: Physical and Chemical Properties of **Diethyl 2-bromoglutarate**

Property	Value
Appearance	Colorless to light yellow liquid[2][4]
Purity	Typically ≥95%[4]
Boiling Point	142-148 °C[2]
Density (predicted)	1.351 ± 0.06 g/cm³[2]
Refractive Index	1.457 (at 20°C, 589.3 nm)[2]
Storage Temperature	2-8 °C[2]

Synthesis and Experimental Protocols

Diethyl 2-bromoglutarate is a relatively unstable compound that can degrade over time, particularly when exposed to heat or water.[5][6] Its synthesis requires precise control of reaction conditions. A general multi-step synthesis process is described below.[3]

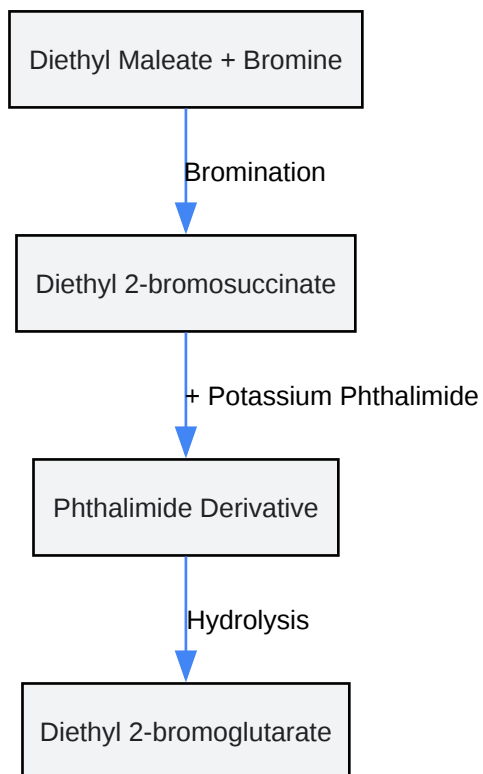
General Synthesis Protocol:

- **Bromination of Diethyl Maleate:** The synthesis begins with the reaction of bromine with diethyl maleate. This reaction forms diethyl 2-bromosuccinate as an intermediate product.^[3]
- **Reaction with Potassium Phthalimide:** The resulting diethyl 2-bromosuccinate is then reacted with potassium phthalimide. This step introduces a phthalimide group into the molecule, creating a corresponding phthalimide derivative.^[3]
- **Hydrolysis:** The final step involves the hydrolysis of the phthalimide derivative to yield **Diethyl 2-bromoglutarate**.^[3]

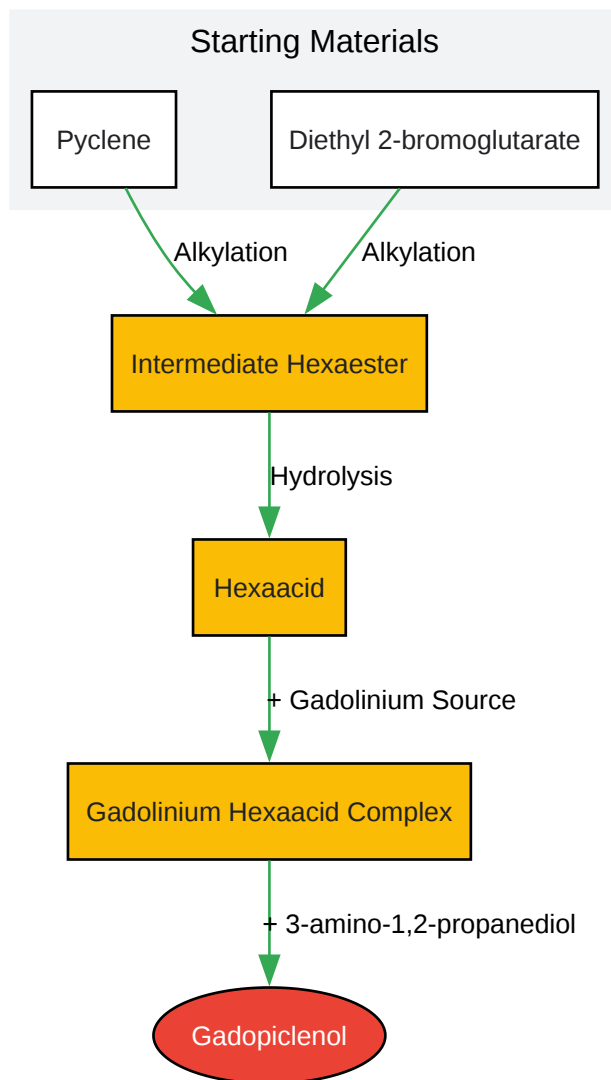
This synthesis is a complex process requiring a high level of expertise to ensure the purity and stability of the final product.^[3]

Below is a DOT script for a diagram illustrating this general synthesis workflow.

General Synthesis Workflow for Diethyl 2-bromoglutarate



Role of Diethyl 2-bromoglutarate in Gadopiclenol Synthesis



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- To cite this document: BenchChem. [An In-depth Technical Guide to Diethyl 2-bromoglutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580560#diethyl-2-bromoglutarate-cas-number-and-identifiers]

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